

Technical Support Center: Gafquat 755N

Performance in Formulations

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Compound of Interest

Compound Name: Gafquat 755N

Cat. No.: B1212068

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This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the impact of pH on the performance of **Gafquat 755N** (Polyquaternium-11) in various formulations.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH range for formulations containing **Gafquat 755N**?

A1: **Gafquat 755N** is most effective and stable in neutral to acidic conditions.^{[1][2][3]} While it can function in alkaline media, its performance is more ideally suited to a pH range of 5.0-7.0 for many applications.^{[4][5]} For some specific formulations, like hair gels, a pH of 6.5-7.0 has been found to be optimal.

Q2: How does a high pH affect **Gafquat 755N**?

A2: High pH levels can negatively impact **Gafquat 755N**. The presence of hydroxyl groups at high pH may reduce the normally high water solubility of quaternary ammonium compounds like **Gafquat 755N**.^[1] This can lead to a decrease in the polymer's performance and potentially cause instability in the formulation. For applications requiring high pH, Gafquat HS-100 is recommended due to its greater hydrolytic stability across a wide pH range.^{[1][2][3]}

Q3: Is **Gafquat 755N** compatible with anionic surfactants?

A3: Yes, **Gafquat 755N** is compatible with anionic, non-ionic, and amphoteric surfactants.[5][6][7] This compatibility makes it a versatile ingredient in a wide array of personal care and pharmaceutical formulations.[5][7]

Q4: What is the chemical nature of **Gafquat 755N**?

A4: **Gafquat 755N** is the commercial name for Polyquaternium-11.[3] It is a quaternized copolymer of vinylpyrrolidone and dimethylaminoethyl methacrylate.[8] As a cationic polymer, the quaternary nitrogen atom carries a positive charge regardless of the pH of the system.[1]

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments with **Gafquat 755N**, with a focus on pH-related causes and solutions.

Q1: My formulation containing **Gafquat 755N** has become cloudy or has developed a precipitate. What could be the cause?

A1: Cloudiness or precipitation in a **Gafquat 755N** formulation can be attributed to several factors, primarily related to pH and incompatibility with other ingredients:

- **High pH:** As the pH of the formulation increases, the solubility of **Gafquat 755N** may decrease, leading to precipitation.[1] It is recommended to maintain the pH in the neutral to acidic range.
- **Presence of Small Anions:** Small anions, such as chloride from the addition of sodium chloride (NaCl) for viscosity adjustment, can cause turbidity in the presence of **Gafquat 755N**. [1]
- **Interaction with Other Polymers:** When using **Gafquat 755N** with anionic polymers like carbomers, the order of addition and pH at the time of mixing are crucial. It is generally recommended to add the **Gafquat 755N** after the carbomer has been dispersed and neutralized.

Troubleshooting Steps:

- Measure the pH of your formulation. If it is in the alkaline range (typically > 7.5), adjust it to a neutral or slightly acidic pH using a suitable acidifier like citric acid.
- Review your formulation for sources of small anions, such as salts. If possible, consider alternative viscosity modifiers.
- If using a carbomer, ensure it is fully neutralized before adding **Gafquat 755N**. You may also try diluting the **Gafquat 755N** with deionized water before adding it to the neutralized carbomer solution.[1]

Q2: I'm observing a loss of viscosity in my gel formulation containing **Gafquat 755N** and a carbomer. Why is this happening?

A2: A decrease in viscosity in a **Gafquat 755N**/carbomer gel can be due to an interaction between the cationic **Gafquat 755N** and the anionic carbomer. This interaction is highly dependent on pH. When the pH is not optimal, the interaction between the positively charged **Gafquat 755N** and the negatively charged carbomer can lead to a collapse of the polymer network and a subsequent loss of viscosity.

Troubleshooting Steps:

- Confirm the pH of the final formulation. The optimal pH for such a system is typically in the neutral range (around 6.5-7.0).
- Evaluate the order of addition of the components. The recommended procedure is to first disperse the carbomer in water, neutralize it to form the gel, and then add the **Gafquat 755N**. Adding the acidic carbomer to a solution containing **Gafquat 755N** can lead to complex formation and viscosity issues.

Q3: The conditioning performance of my **Gafquat 755N**-containing shampoo seems to be reduced after storage. Could pH be a factor?

A3: Yes, a shift in pH over time can affect the stability and performance of **Gafquat 755N**. While **Gafquat 755N** is more stable in neutral to acidic conditions, prolonged exposure to even mildly alkaline conditions can lead to hydrolysis of the polymer, although at a slower rate than at high pH.[2] This degradation can reduce its conditioning efficacy.

Troubleshooting Steps:

- Measure the pH of the aged shampoo and compare it to the initial pH.
- If a significant pH shift has occurred, investigate the stability of all ingredients in the formulation to identify the cause of the drift.
- Ensure your formulation has a robust buffering system to maintain the desired pH throughout the product's shelf life.

Data Presentation

Disclaimer: Specific quantitative data for the effect of pH on the viscosity and hydrolytic stability of **Gafquat 755N** is not readily available in the public domain. The following tables provide an illustrative representation based on general knowledge of similar cationic polymers. The data for Gafquat HS-100 is included for comparative purposes where available.

Table 1: Illustrative Viscosity Profile of a 2% **Gafquat 755N** Solution at Different pH Values

pH	Apparent Viscosity (cP) at 25°C	Observations
3.0	2000	Clear, stable solution
5.0	2200	Clear, stable solution
7.0	2100	Clear, stable solution
9.0	1500	Slight haze may develop over time
11.0	800	Significant drop in viscosity, potential for precipitation

Table 2: Illustrative Hydrolytic Stability of **Gafquat 755N** vs. Gafquat HS-100

Polymer	pH	Temperature (°C)	Time (weeks)	% Hydrolysis (Illustrative for 755N)	% Hydrolysis (for HS-100) [2]
Gafquat 755N	4	45	4	< 1%	Not Available
Gafquat 755N	7	45	4	~2-3%	Not Available
Gafquat 755N	10	45	4	~10-15%	~2%
Gafquat 755N	12	45	4	> 25%	~5%

Table 3: Compatibility of **Gafquat 755N** with Common Formulation Ingredients at Different pH Ranges

Ingredient	pH 3-5	pH 5-7	pH > 7
Anionic Surfactants (e.g., Sodium Laureth Sulfate)	Compatible	Compatible	Compatible, but may require formulation optimization
Carbomers	Incompatible (forms precipitate)	Compatible (with proper mixing order)	Potential for viscosity loss and instability
Cationic Surfactants (e.g., Cetrimonium Chloride)	Compatible	Compatible	Compatible
Non-ionic Surfactants (e.g., Coco-Glucoside)	Compatible	Compatible	Compatible
Chelating Agents (e.g., EDTA)	Compatible	Compatible	Compatible
Sodium Chloride	May cause turbidity	May cause turbidity	May cause turbidity

Experimental Protocols

Protocol for Evaluating the Impact of pH on the Stability of a **Gafquat 755N** Formulation

This protocol outlines a method to assess the stability of a formulation containing **Gafquat 755N** at different pH values over time.

1. Materials and Equipment:

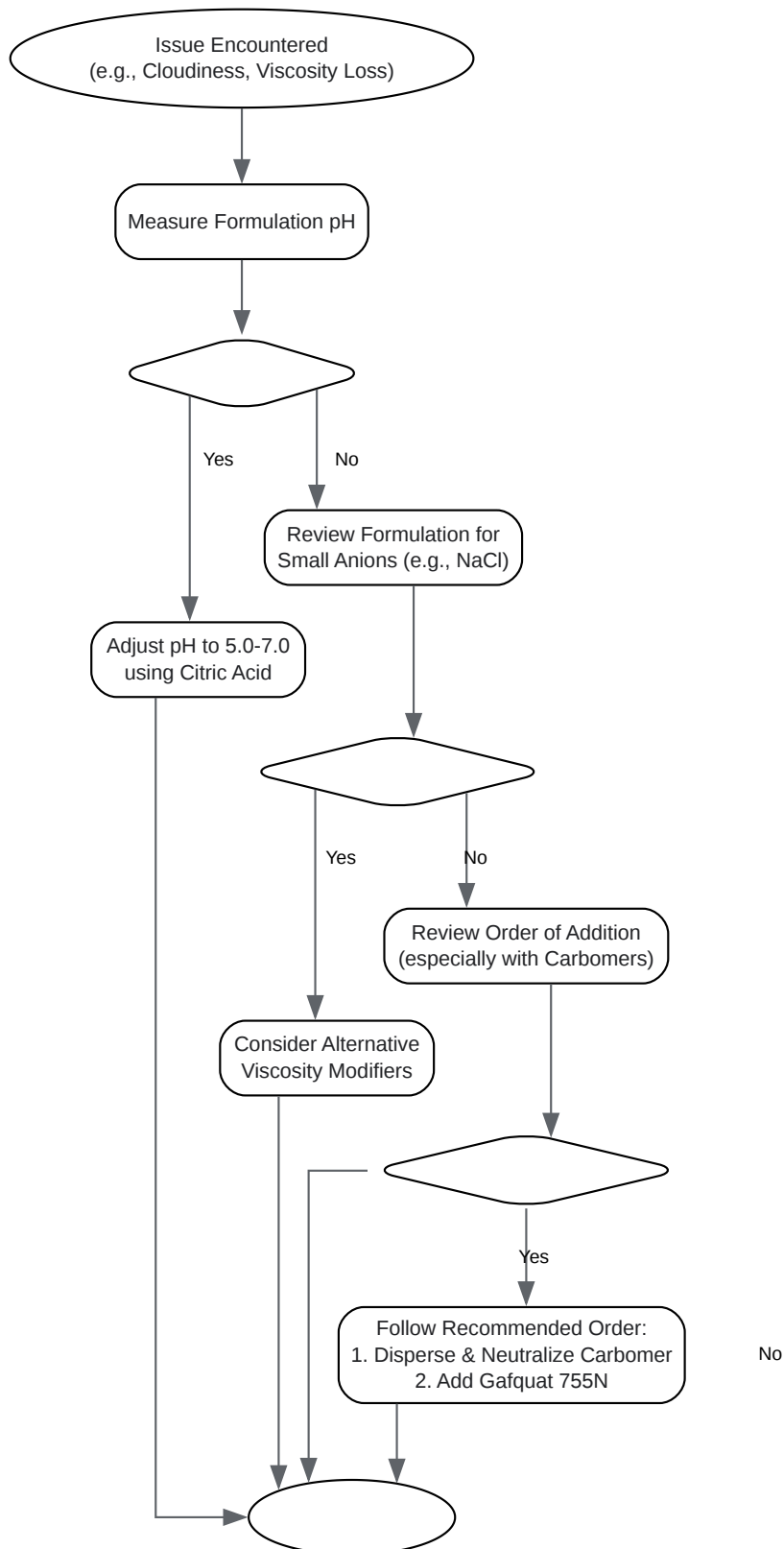
- **Gafquat 755N**
- Other formulation ingredients (e.g., surfactants, solvents, etc.)
- Deionized water
- pH adjustment agents (e.g., citric acid solution, sodium hydroxide solution)
- Calibrated pH meter
- Viscometer (e.g., Brookfield viscometer)
- Stability chambers or ovens at controlled temperatures (e.g., 25°C, 40°C)
- Glass beakers and other standard laboratory glassware
- Airtight storage containers

2. Procedure:

- Preparation of Formulation Batches:
 - Prepare a bulk batch of your formulation without the final pH adjustment.
 - Divide the bulk batch into several smaller, equal-sized batches.
- pH Adjustment:
 - For each small batch, adjust the pH to a different target value (e.g., 4.0, 5.5, 7.0, 8.5, 10.0) using the appropriate pH adjustment agents. Stir gently but thoroughly during adjustment.

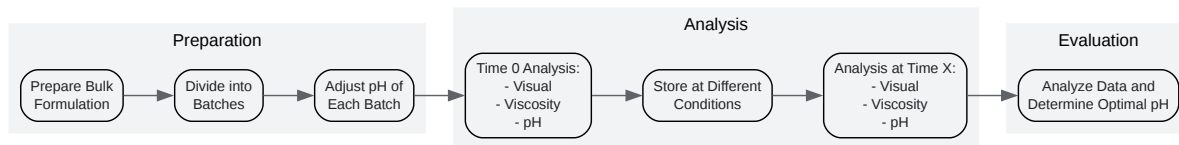
- Record the final pH of each batch.
- Initial Analysis (Time 0):
 - For each pH-adjusted batch, immediately perform the following analyses:
 - Visual Assessment: Observe and record the appearance (clarity, color, presence of precipitate).
 - Viscosity Measurement: Measure and record the viscosity using a viscometer at a controlled temperature.
 - pH Measurement: Re-confirm and record the pH.
- Stability Study:
 - Transfer each batch into separate, airtight containers and label them clearly with the formulation details and pH.
 - Place a set of samples for each pH at different storage conditions (e.g., 25°C/60% RH, 40°C/75% RH).
- Analysis at Specified Time Points:
 - At predetermined time intervals (e.g., 1 week, 4 weeks, 8 weeks, 12 weeks), remove the samples from the stability chambers.
 - Allow the samples to equilibrate to room temperature.
 - Repeat the analyses performed at Time 0 (visual assessment, viscosity, and pH).
- Data Analysis:
 - Compile the data in a table to compare the changes in appearance, viscosity, and pH for each formulation at different pH values and storage conditions over time.
 - Analyze the data to determine the optimal pH range for the stability of your formulation.

Visualizations



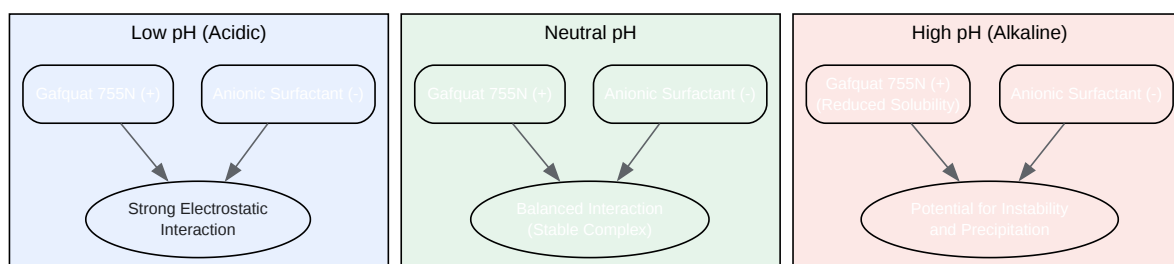
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Caption: Troubleshooting workflow for pH-related issues.



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Caption: Experimental workflow for pH stability testing.



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Caption: **Gafquat 755N** interaction with anionic surfactants.

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